

# 1-Iodo-2-naphthol CAS number and molecular weight

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## Compound of Interest

Compound Name: 1-Iodo-2-naphthol

Cat. No.: B1293757

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## An In-depth Technical Guide to 1-Iodo-2-naphthol

For researchers, scientists, and professionals in drug development, **1-iodo-2-naphthol** is a versatile chemical compound with significant applications in organic synthesis and analytical chemistry. This guide provides a comprehensive overview of its properties, synthesis, and potential applications, adhering to stringent data presentation and visualization standards.

## Core Chemical Properties

**1-Iodo-2-naphthol**, a derivative of 2-naphthol, is a solid, light-yellow crystalline compound.<sup>[1]</sup> It serves as a crucial intermediate in the synthesis of more complex organic molecules.<sup>[2]</sup>

Property	Value	Source
CAS Number	2033-42-3	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Weight	270.07 g/mol	<sup>[1]</sup>
Molecular Formula	C <sub>10</sub> H <sub>7</sub> IO	<sup>[2]</sup>
Physical Description	Solid, Light yellow crystals	<sup>[1]</sup> <sup>[4]</sup>
Purity	97%	<sup>[4]</sup>

## Synthesis of 1-Iodo-2-naphthol

The synthesis of **1-iodo-2-naphthol** can be achieved through the direct iodination of 2-naphthol. The following experimental protocols detail two common methods.

## Experimental Protocol 1: Synthesis using Iodine Monochloride

This protocol describes the synthesis of **1-iodo-2-naphthol** for use in creating a calibration curve for analytical purposes.<sup>[3]</sup>

Materials:

- 2-naphthol
- Iodine monochloride (ICl)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Hexane
- Acetone
- Standard laboratory glassware
- Flash chromatography system

Procedure:

- Dissolve 2-naphthol in dichloromethane.
- Add iodine monochloride to the solution.
- Allow the reaction to proceed. The reaction is quantitative.<sup>[3]</sup>
- Evaporate the solvent from the reaction mixture.
- Purify the resulting product by gradient elution flash chromatography using a hexane/acetone solvent system.<sup>[3]</sup>

## Experimental Protocol 2: In Situ Synthesis for Iodine Determination

This method is employed for the indirect measurement of iodine concentration, where **1-iodo-2-naphthol** is formed in situ.[3]

Materials:

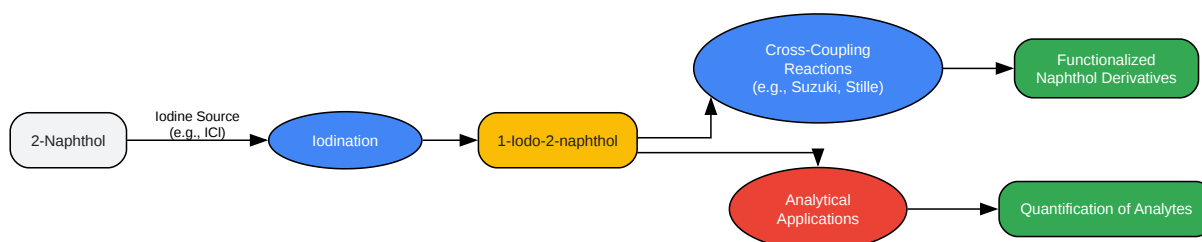
- 2-naphthol ( $\beta$ -naphthol)
- Iodine source (e.g., from a sample for analysis)
- Oxidizing agent: Chloramine-T or Iodogen
- Appropriate buffer and solvents

Procedure:

- Prepare a solution containing the iodine to be quantified.
- Add 2-naphthol to the solution.
- Introduce an oxidizing agent, either Chloramine-T or Iodogen, to facilitate the reaction between iodine and 2-naphthol.[3]
- The quantitative formation of **1-iodo-2-naphthol** allows for the indirect measurement of the initial iodine concentration due to the large extinction coefficient of the product.[3]

## Synthetic Utility and Reaction Pathways

**1-iodo-2-naphthol** is a valuable precursor in organic synthesis, primarily due to the reactivity of the carbon-iodine bond.[2] It readily participates in various transformations, including cross-coupling reactions, to introduce diverse functional groups at the 1-position of the naphthol ring.  
[2]



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### Synthesis and applications of **1-iodo-2-naphthol**.

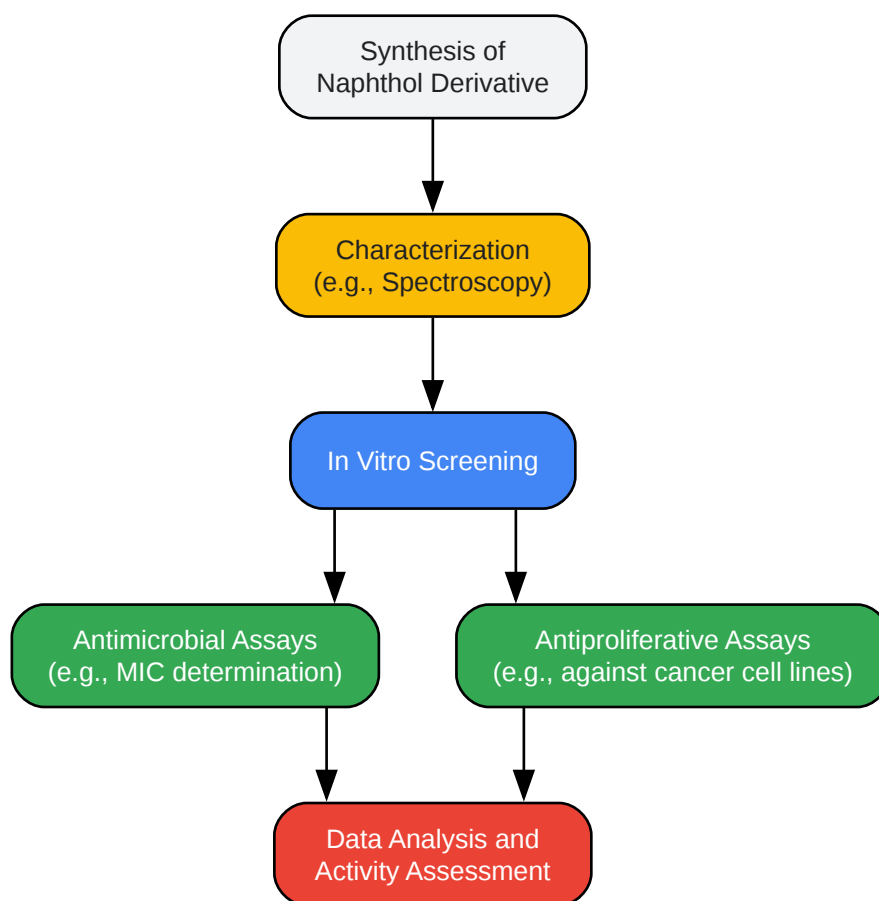
The diagram above illustrates the central role of **1-iodo-2-naphthol** as an intermediate. It is synthesized from 2-naphthol and can then be utilized in cross-coupling reactions to produce a variety of functionalized derivatives or employed in analytical methods.[2]

## Biological Activity of Naphthol Derivatives

While specific signaling pathways for **1-iodo-2-naphthol** are not extensively documented, the broader class of naphthol derivatives has been the subject of biological investigation.

Derivatives of 1-amidoalkyl-2-naphthol have shown a range of biological activities, including antiviral, antibacterial, antifungal, and antiparasitic properties.[5] Furthermore, azo compounds derived from 2-naphthol have demonstrated antimicrobial activity. For example, 1-phenylazo-2-naphthol has been synthesized and tested against various microorganisms, showing comparable activity to standard drugs.[6] The presence of the azo group in 2-naphthol derivatives has been found to significantly enhance antibacterial activity.[7]

The following workflow outlines a general process for investigating the biological activity of a synthesized naphthol derivative.



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General workflow for evaluating biological activity.

This generalized workflow begins with the synthesis and characterization of a naphthol derivative, followed by in vitro screening to assess its biological effects, such as antimicrobial or anticancer activity.[6][8] The final step involves analyzing the data to determine the compound's potency and potential for further development.

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